

Comparison of Alternative Gold Lixivants

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Compound Focus: Gold tribromide

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The table below summarizes the optimal conditions and performance for three non-cyanide gold leaching methods, as determined by experimental studies using Response Surface Methodology (RSM) and ANOVA.

Lixiviant	Optimal Conditions	Key Influencing Parameter (ANOVA)	Maximum Gold Recovery	Remarks
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| **Thiocyanate (SCN⁻)** [1] | • 500 mM SCN⁻ • 100 mM Fe³⁺ • 50% Pulp Density • pH=2, 24 hours | Initial SCN⁻ concentration (p < 0.0001) [1] | 96% from an oxide ore [1] | • 1000 times less toxic than cyanide. • Lower consumption compared to thiourea and thiosulfate. [1] | | **Thiourea** ((NH₂)₂CS) [2] | • Acidic conditions (pH ~1-2) • Presence of an oxidant (e.g., Fe³⁺) | Not specified in the provided results, but the Fe³⁺/SCN⁻ ratio is known to be critical. [2] [1] | High potential (industrial pilot plants exist) [2] | • Faster kinetics than cyanide. • Main challenge is high consumption due to decomposition. [2] | | **Glycine** (Amino Acid) [3] | • 0.05 M Glycine • Strong oxidant (e.g., KMnO₄) • pH=13 (Alkaline) | Glycine concentration (optimal at 0.05 M; higher concentrations reduce efficacy) [3] | 84.36% from e-waste [3] | • Environmentally friendly. • Heap leaching is more effective than agitation. [3] | | **Sodium Isocyanate-based Reagent** [4] | • Reagent synthesized at 600°C • 2 hours leaching | Not specified in the provided results [4] | >90% from e-waste [4] | • Good selectivity for gold. • Effective on both gold concentrate and e-waste. [4] |

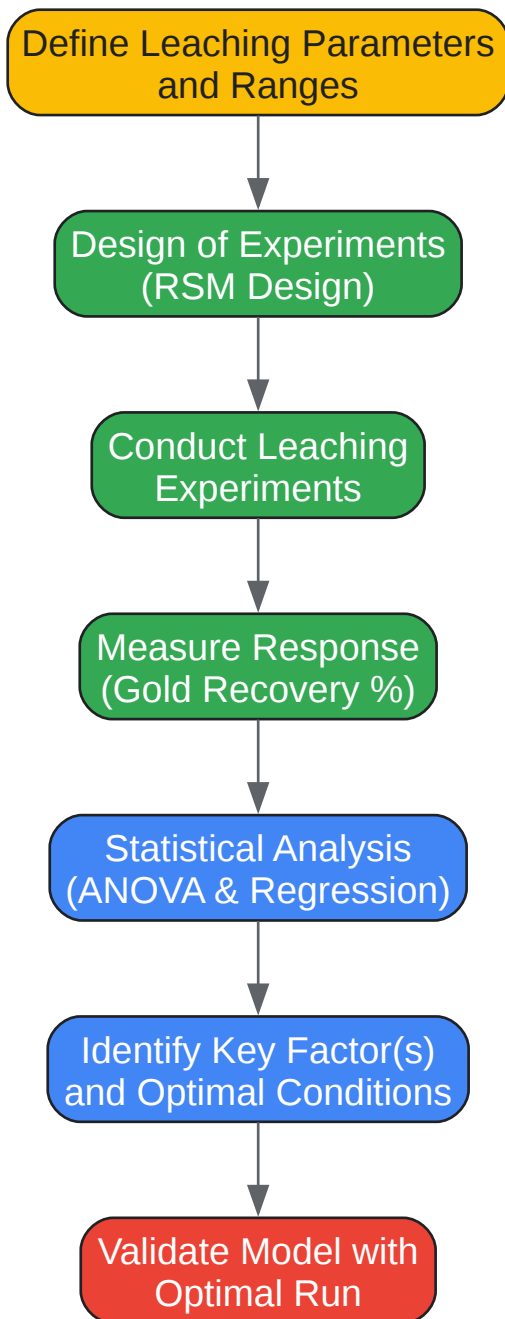
Detailed Experimental Protocols

Here are the methodologies used in the key studies cited above to obtain the optimized data.

- **Thiocyanate Leaching from Oxide Ore [1]:**
 - **Experimental Design:** A **D-optimal Response Surface Methodology (RSM)** design with 20 experiments was used to investigate three parameters: initial SCN^- concentration (10-500 mM), initial Fe^{3+} concentration (10-500 mM), and pulp density (10-50% w/v).
 - **Leaching Procedure:** Experiments were conducted at 25°C and pH 2 for 24 hours. The solution was agitated, and samples were analyzed to determine gold recovery.
 - **Statistical Analysis:** A **multiple linear regression model** was fitted, and **ANOVA** was used to determine the significance of each parameter. The model's adequacy was checked via the R^2 value and the signal-to-noise ratio.
- **Amino Acid (Glycine) Leaching [3]:**
 - **Parameter Testing:** The study focused on the effects of **amino acid type** (glycine, alanine, histidine), **concentration** (with 0.05 M as optimal for glycine), **pH** (alkaline, up to 13), and the **addition of strong oxidants** like potassium permanganate.
 - **Validation Methods:** **Electrochemical tests** were used to confirm the gold dissolution capability under different conditions. The performance was validated by leaching gold from actual gold-containing electronic waste.
 - **Leaching Method:** The study concluded that **heap leaching** was more effective than agitation leaching for this system.
- **Thiourea Leaching from E-Waste [2]:**
 - **Core Principle:** Thiourea leaching requires an **acidic medium** (sulfuric acid is common) and an **oxidizing agent** like ferric ion (Fe^{3+}) or hydrogen peroxide to dissolve gold.
 - **Process Challenge:** A major focus of the experimental protocol is managing **thiourea consumption**, as it readily decomposes in acidic, oxidizing environments. Optimizing oxidant concentration and reaction time is critical.

Workflow for Parameter Optimization

The following diagram illustrates the standard workflow for optimizing a gold leaching process using statistical design and analysis, as demonstrated in the research.



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Key Takeaways for Researchers

- **ANOVA Pinpoints Drivers:** Statistical analysis is powerful for identifying the most influential parameters. For instance, in thiocyanate leaching, the initial thiocyanate concentration was the most significant factor, while pulp density and ferric concentration had less impact [1].

- **Factor Interaction:** While the thiocyanate study found interactions between parameters to be negligible [1], this is not always the case. RSM is particularly valuable for uncovering these complex interactions in other leaching systems.
- **Beyond Leaching:** A complete, sustainable process involves steps after the gold is dissolved. Research is focused on coupling thiourea leaching with recovery methods like **adsorption, cementation, or electrowinning** to create a closed-loop system [2].

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References

1. Gold Leaching from an Oxide Ore Using Thiocyanate as a Lixiviant: Process Optimization and Kinetics - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. Thiourea Leaching: An Update on a Sustainable Approach for Gold Recovery from E-waste | Journal of Sustainable Metallurgy [link.springer.com]
3. performance of amino acids under alkaline... - Peeref Gold leaching [[peeref.com](https://www.peeref.com/)]
4. Development of a gold leaching reagent as an alternative to cyanide: Synthesis and performance evaluation | International Journal of Minerals, Metallurgy and Materials [link.springer.com]

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